

Technical Guide: Physicochemical Properties of 2-Methylnonane

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Compound of Interest

Compound Name: 2-Methylnonane

Cat. No.: B3428614

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **2-Methylnonane**, a branched-chain alkane. The information is presented to be of maximal utility to professionals in research and development.

Core Molecular Data

The fundamental molecular characteristics of **2-Methylnonane** are summarized below. These values are foundational for a wide range of scientific applications, from reaction stoichiometry to analytical method development.

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₂₂	[1] [2] [3] [4] [5]
Molar Mass	142.28 g/mol	[1] [2] [4] [5] [6]
Monoisotopic Mass	142.172150702 Da	[1]

Determination of Molecular Formula and Weight: Experimental Methodology

The molecular formula and weight of organic compounds like **2-Methylnonane** are typically determined using a combination of mass spectrometry and elemental analysis. While a

specific, detailed experimental protocol for this common compound is not typically published as a standalone document, the following outlines the standard methodology.

1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the primary technique for determining the molecular weight and elucidating the structure of volatile compounds such as **2-MethylNonane**.^[7]

- Principle: The sample is first vaporized and separated from other components in a mixture by gas chromatography. The separated molecules then enter a mass spectrometer, where they are ionized. The mass-to-charge ratio of the resulting ions is measured, allowing for the determination of the molecular weight. The fragmentation pattern observed in the mass spectrum provides structural information.
- General Protocol:
 - Sample Preparation: A dilute solution of **2-MethylNonane** in a volatile solvent (e.g., hexane or dichloromethane) is prepared.
 - Injection: A small volume of the sample is injected into the gas chromatograph.
 - Separation: The sample travels through a capillary column, and its components are separated based on their boiling points and interactions with the column's stationary phase.
 - Ionization: As **2-MethylNonane** elutes from the column, it enters the mass spectrometer and is ionized, typically by electron impact (EI).
 - Detection: The mass analyzer separates the ions based on their mass-to-charge ratio, and a detector records their abundance. The peak corresponding to the intact molecular ion (M^+) reveals the molecular weight.

2. Elemental Analysis

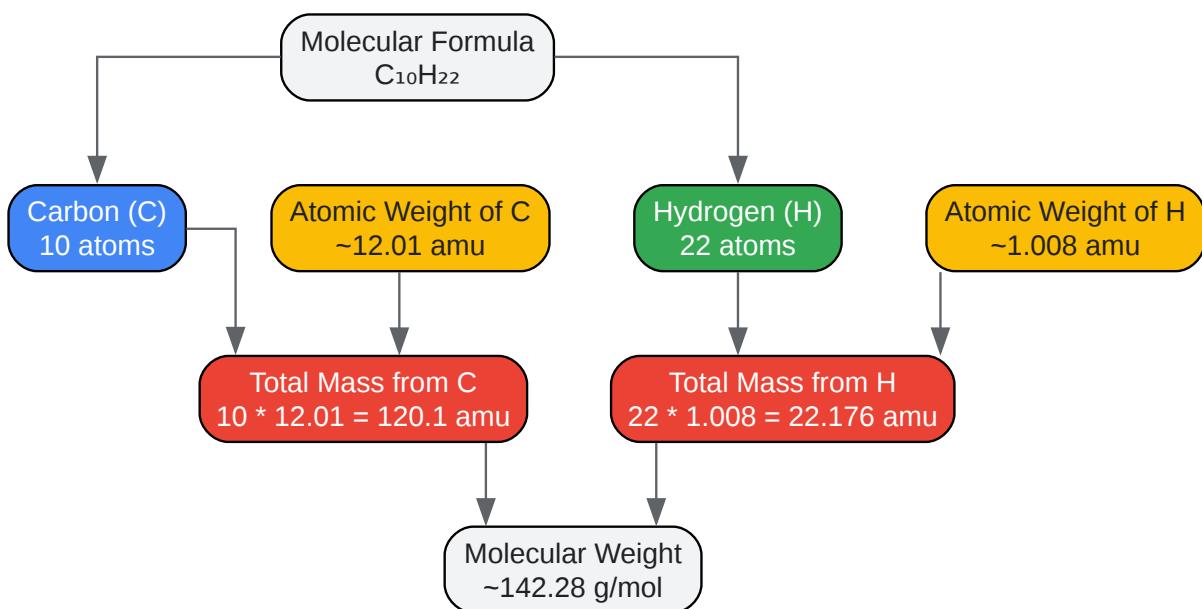
- Principle: This technique determines the percentage composition of carbon and hydrogen in a sample. A known mass of the compound is combusted, and the resulting amounts of carbon dioxide and water are measured. This data is used to calculate the empirical formula.

- General Protocol:

- A precisely weighed sample of **2-MethylNonane** is combusted in a stream of pure oxygen.
- The combustion products (CO_2 and H_2O) are passed through separate absorption tubes.
- The mass increase in each tube is measured to determine the mass of CO_2 and H_2O produced.
- From these masses, the percentage of carbon and hydrogen in the original sample is calculated.
- The empirical formula is determined from these percentages. Combined with the molecular weight from mass spectrometry, the molecular formula is confirmed.

Logical Relationship: Molecular Weight Calculation

The molecular weight of a compound is a direct function of its molecular formula and the atomic weights of its constituent elements. The diagram below illustrates this fundamental relationship for **2-MethylNonane**.



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Caption: Calculation of **2-MethylNonane**'s molecular weight from its formula.

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